

Spectroscopic and Spectrometric Identification of Isopedicin: A Technical Guide

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Compound of Interest

Compound Name: *Isopedicin*

Cat. No.: *B587747*

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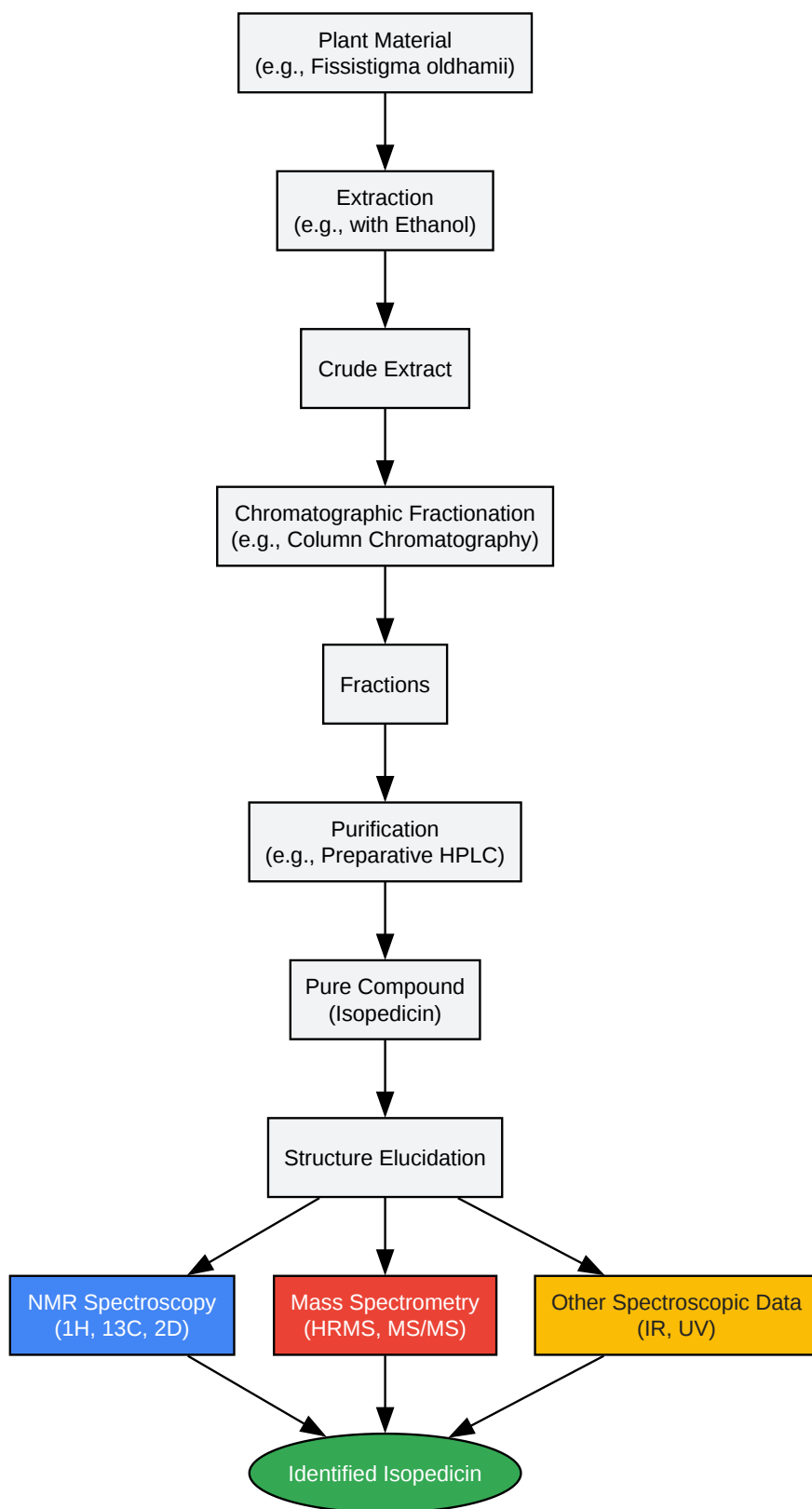
For Researchers, Scientists, and Drug Development Professionals

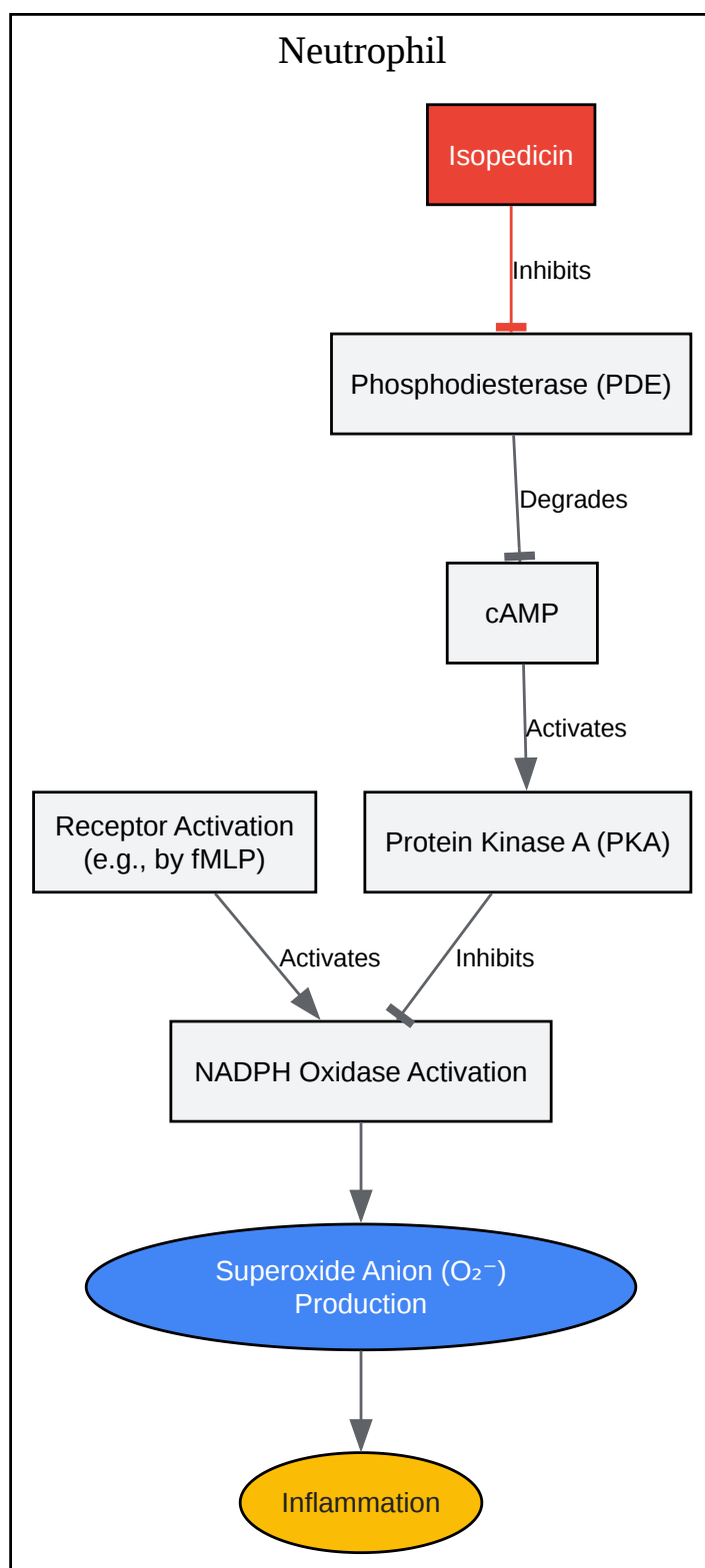
Introduction

Isopedicin, a flavanone with the chemical formula $C_{18}H_{18}O_6$ and a molecular weight of 330.33 g/mol, has garnered interest for its biological activities. It has been isolated from plant species such as *Didymocarpus pedicellata* and *Fissistigma oldhamii*. Notably, **isopedicin** has been identified as a potent inhibitor of superoxide anion production in activated human neutrophils, suggesting its potential as an anti-inflammatory agent.^{[1][2]} This technical guide provides a comprehensive overview of the spectroscopic and spectrometric data that are crucial for the unambiguous identification of **isopedicin**. While detailed experimental spectra for **isopedicin** are not readily available in the public domain, this document presents predicted and representative data based on its known chemical structure, alongside detailed experimental protocols for acquiring such data.

Chemical Structure

Figure 1: Chemical Structure of **Isopedicin**





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References

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- 2. Potent inhibition of superoxide anion production in activated human neutrophils by isopedicin, a bioactive component of the Chinese medicinal herb Fissistigma oldhamii - PubMed [pubmed.ncbi.nlm.nih.gov]
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